

Personal protective equipment for handling Boc-Aminooxy-PEG4-Tos

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Compound of Interest

Compound Name: Boc-Aminooxy-PEG4-Tos

Cat. No.: B611200

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Essential Safety and Handling Guide for Boc-Aminooxy-PEG4-Tos

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Boc-Aminooxy-PEG4-Tos**. The following information is compiled to ensure the safe handling and use of this compound in a laboratory setting.

Chemical and Physical Properties

Property	Value	Source
Chemical Name	tert-butyl N-{2-[2-(2-{2-[(4-methylbenzenesulfonyl)oxy]ethoxy)ethoxy]ethoxy}carbamate	N/A
CAS Number	1807539-01-0	[1][2]
Molecular Formula	C20H33NO9S	[2]
Molecular Weight	463.54 g/mol	N/A
Appearance	Solid Powder	N/A
Storage Temperature	-20°C	[2][3]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Boc-Aminooxy-PEG4-Tos** is not readily available, an analysis of its structural components and related compounds suggests that it should be handled with care. The molecule contains a tosyl group, a good leaving group, and a Boc-protected aminooxy group. Similar PEGylated compounds and carbamates may cause skin, eye, and respiratory irritation. Therefore, a comprehensive approach to personal protection is crucial.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specific Recommendations
Eye Protection	Wear chemical safety goggles or a face shield. [4]
Hand Protection	Use chemically resistant gloves (e.g., nitrile).[4]
Body Protection	Wear a laboratory coat.[4]
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling the solid and preparing solutions.[4]

Operational Plan: Handling and Storage

Proper handling and storage are vital to maintain the integrity of **Boc-Aminooxy-PEG4-Tos** and ensure the safety of laboratory personnel.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all required PPE is correctly worn. Prepare the workspace in a well-ventilated area, preferably within a chemical fume hood.
- **Weighing:** When weighing the solid compound, perform this task inside a fume hood to avoid inhalation of any dust particles.

- Dissolving: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Reactions: The tosyl group is a good leaving group for nucleophilic substitution reactions. The protected aminooxy group can be deprotected under mild acidic conditions.[2]
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean the work area and any equipment used.

Storage:

- Store in a tightly sealed container at -20°C.[2][3]
- Keep in a dry and well-ventilated place.

Disposal Plan

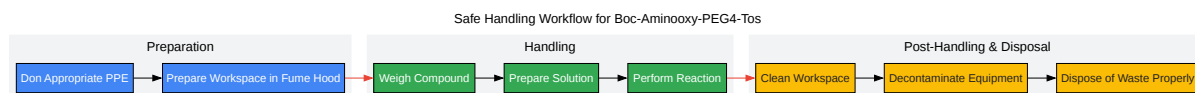
Dispose of **Boc-Aminooxy-PEG4-Tos** and any contaminated materials in accordance with local, state, and federal regulations.

General Disposal Guidelines:

- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Contaminated Materials: Any materials that have come into contact with the compound, such as gloves, pipette tips, and paper towels, should also be treated as chemical waste.
- Professional Disposal: It is recommended to use a licensed chemical waste disposal service for the final disposal of the compound and its related waste.

Experimental Workflow

The following diagram illustrates the general workflow for safely handling **Boc-Aminooxy-PEG4-Tos** in a laboratory setting.



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Safe Handling Workflow Diagram

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